

# Safe Disposal of Methyl 2-acetylamino-3-chloropropionate: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-acetylamino-3-chloropropionate

Cat. No.: B016465

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Proper management and disposal of **Methyl 2-acetylamino-3-chloropropionate** are critical for laboratory safety and environmental protection. As a chlorinated organic compound, this chemical is classified as hazardous waste and requires specific handling procedures. Adherence to these guidelines will ensure compliance with safety regulations and minimize risks to personnel and the environment.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate Personal Protective Equipment (PPE) is worn. This includes, but is not limited to:

- Chemical-resistant gloves
- Safety goggles or a face shield
- A laboratory coat

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. In case of a spill, immediately evacuate the area and consult your institution's emergency response plan. Spill cleanup materials must also be treated as hazardous waste.<sup>[1][2]</sup>

## Step-by-Step Disposal Protocol

The disposal of **Methyl 2-acetylamino-3-chloropropionate** must follow a systematic process to ensure safety and regulatory compliance.

**Step 1: Waste Segregation** **Methyl 2-acetylamino-3-chloropropionate** is a halogenated organic compound. It is imperative to collect this waste in a container designated specifically for halogenated or chlorinated solvents.[3][4][5] Never mix halogenated waste with non-halogenated solvent waste, as this complicates the disposal process and increases costs.[4]

**Step 2: Container Selection** Use a chemically compatible and properly sealed container for waste collection.[1][6] The container should be in good condition, free of leaks or cracks, and have a secure screw cap.[1] It is advisable to use containers provided by your institution's Environmental Health & Safety (EH&S) department.

**Step 3: Labeling** Properly label the waste container as soon as the first drop of waste is added. The label must be clearly legible and include the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Methyl 2-acetylamino-3-chloropropionate**" and any other constituents in the waste stream.
- An indication of the hazards (e.g., flammable, toxic).
- The date when waste was first added to the container.
- Your name, laboratory, and contact information.

**Step 4: Storage** Store the sealed waste container in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation.[6] The SAA must be under the control of the laboratory personnel. Ensure the container is kept closed except when adding waste.[1][6] Store the container in secondary containment to prevent spills from reaching drains.[2]

**Step 5: Arranging for Disposal** Do not dispose of **Methyl 2-acetylamino-3-chloropropionate** down the sink or in regular trash.[1] Once the container is full or has been in use for the maximum allowable time per your institution's policy (often 9-12 months), contact your institution's Environmental Health & Safety (EH&S) or equivalent department to arrange for a

hazardous waste pickup.[1][2][6] The primary disposal method for chlorinated organic compounds is typically high-temperature incineration by a licensed hazardous waste management facility.[7][8]

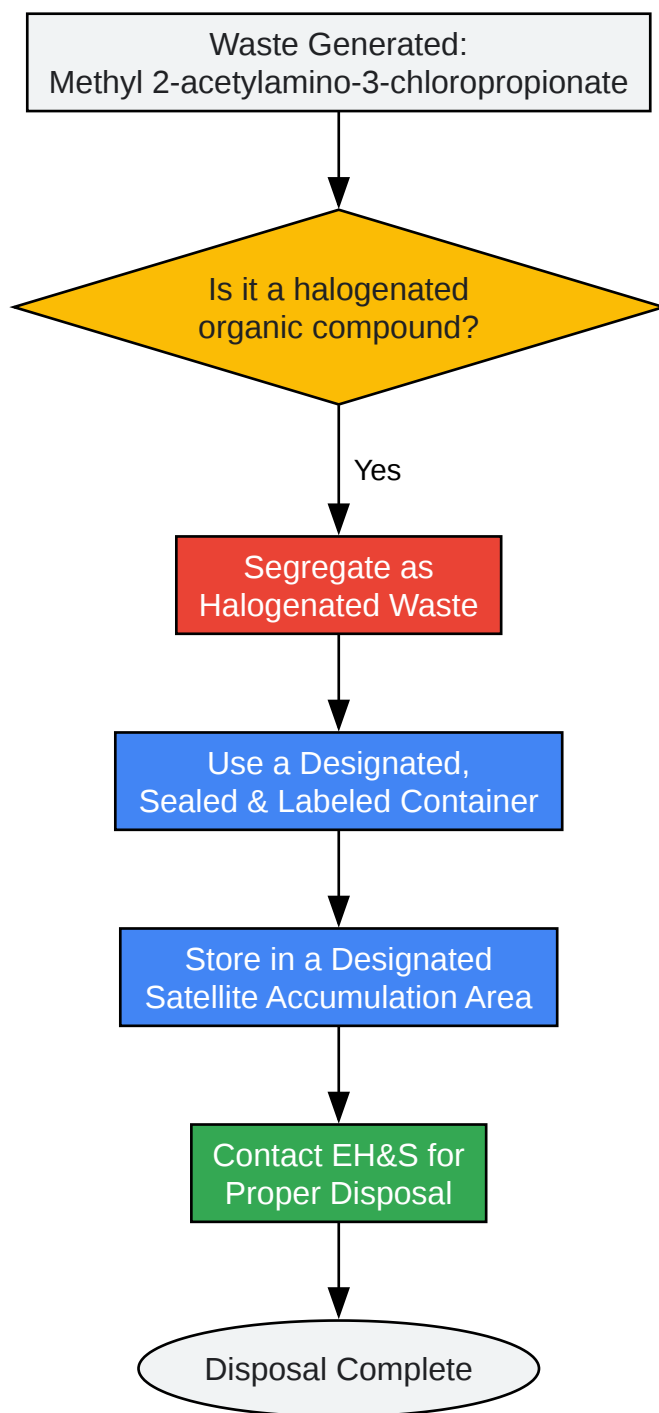
## Chemical and Hazard Data

The following table summarizes key quantitative data for **Methyl 2-acetylamino-3-chloropropionate**.

Property	Value
CAS Number	18635-38-6[9]
Molecular Formula	C6H10ClNO3[9][10]
Molecular Weight	179.6 g/mol [9][10]
GHS Hazard Statements	H317: May cause an allergic skin reaction. [10]H400: Very toxic to aquatic life.[10]H410: Very toxic to aquatic life with long lasting effects. [10]
GHS Precautionary Codes	P261, P272, P273, P280, P302+P352, P321, P333+P317, P362+P364, P391, P501[10]

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Methyl 2-acetylamino-3-chloropropionate**.



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Caption: Disposal workflow for **Methyl 2-acetylamino-3-chloropropionate**.

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